

Environmental Fate and Transport of 2-Chloronaphthalene: A Technical Guide

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Compound of Interest

Compound Name: 2-Chloronaphthalene

Cat. No.: B15583028

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Introduction

2-Chloronaphthalene is a chlorinated derivative of naphthalene, a polycyclic aromatic hydrocarbon (PAH). It is an off-white, crystalline solid that is practically insoluble in water^{[1][2]}. Historically, chlorinated naphthalenes were used in various industrial applications, including as heat-exchange fluids, dielectrics, and additives in motor oil^[3]. Although its production in the United States ceased in 1977, its persistence in the environment remains a concern^{[3][4]}. This technical guide provides a comprehensive overview of the environmental fate, transport, and degradation of **2-chloronaphthalene**, intended for researchers, environmental scientists, and professionals in related fields.

Physicochemical Properties

The environmental behavior of **2-chloronaphthalene** is dictated by its distinct physicochemical properties. These properties influence its partitioning between air, water, soil, and biota. Key quantitative data are summarized in Table 1.

Table 1: Physicochemical Properties of **2-Chloronaphthalene**

Property	Value	Reference
Chemical Formula	C₁₀H₇Cl	[1] [3]
Molar Mass	162.62 g/mol	[1] [4]
Appearance	Off-white crystalline powder/monoclinic plates	[1] [3] [4]
Melting Point	59-60 °C	[1] [2]
Boiling Point	255-259 °C	[1] [5]
Vapor Pressure	0.0122 mm Hg (1.63 Pa) at 25 °C	[3] [4]
Water Solubility	Insoluble	[1] [2]
Log Octanol-Water Partition Coefficient (Log K _{ow})	3.90 - 4.2	[3] [4]
Organic Carbon-Water Partition Coefficient (K _{oc})	Estimated at 3,000	[3] [4]
Henry's Law Constant	0.00032 atm·m ³ /mol (3.31 x 10 ⁻⁴ atm·m ³ /mol)	[2] [3] [4]

| Bioconcentration Factor (BCF) | 4,300 (in guppies) [\[3\]](#) |

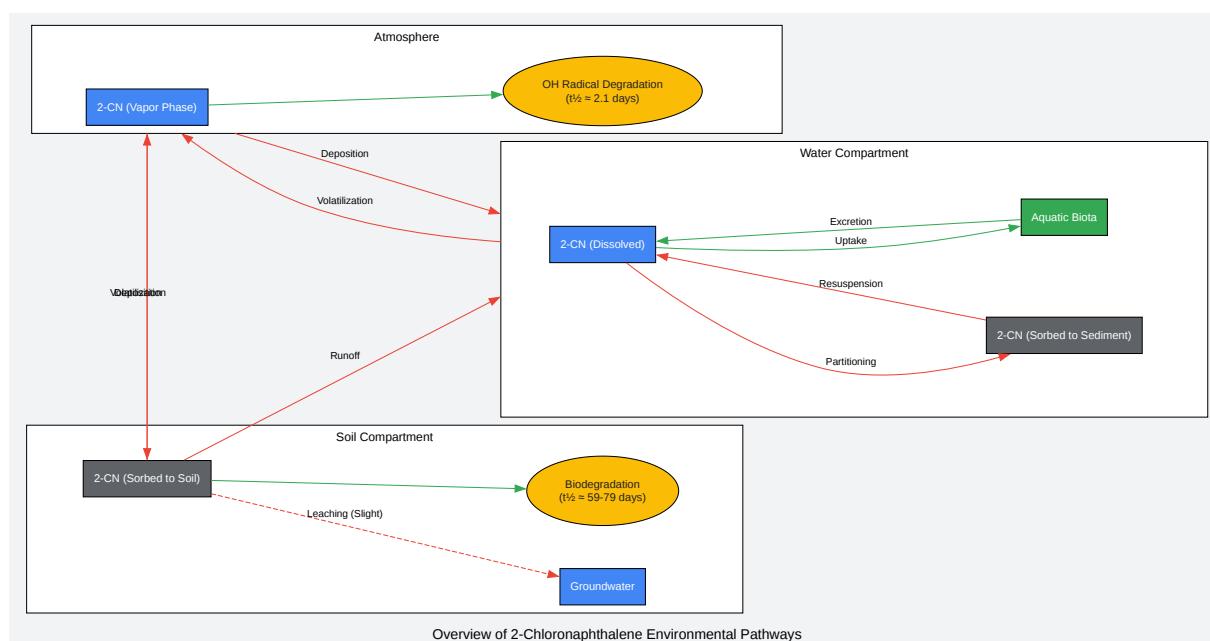
Environmental Fate and Transport

The distribution of **2-chloronaphthalene** in the environment is a dynamic process involving transport across different media and various degradation pathways.

Past industrial activities were the primary sources of **2-chloronaphthalene** release into the environment through waste streams and effluents[\[3\]](#)[\[4\]](#). Once released, its transport is governed by its relatively high vapor pressure and hydrophobicity.

- **Atmospheric Fate:** With a vapor pressure of 0.0122 mm Hg at 25 °C, **2-chloronaphthalene** is expected to exist almost exclusively in the vapor phase in the atmosphere[\[3\]](#)[\[4\]](#). This facilitates its long-range transport.

- Fate in Water: If released into water, **2-chloronaphthalene**'s high Henry's Law constant (0.00032 atm-cu m/mole) indicates that volatilization to the atmosphere is an important fate process[3][4]. Its low water solubility and high Log K_{ow} also mean it will strongly partition from the water column to sediment and suspended organic matter.
- Fate in Soil: In soil, **2-chloronaphthalene** is expected to have slight mobility[3][4]. Its high estimated K_{oc} value of 3,000 suggests strong adsorption to soil organic carbon[3][4]. This adsorption process can limit its leaching into groundwater but also attenuates the rate of volatilization from moist soil surfaces[3]. Volatilization from dry soil surfaces is not expected to be significant due to its low vapor pressure[3].



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Caption: Environmental fate and transport pathways for **2-Chloronaphthalene** (2-CN).

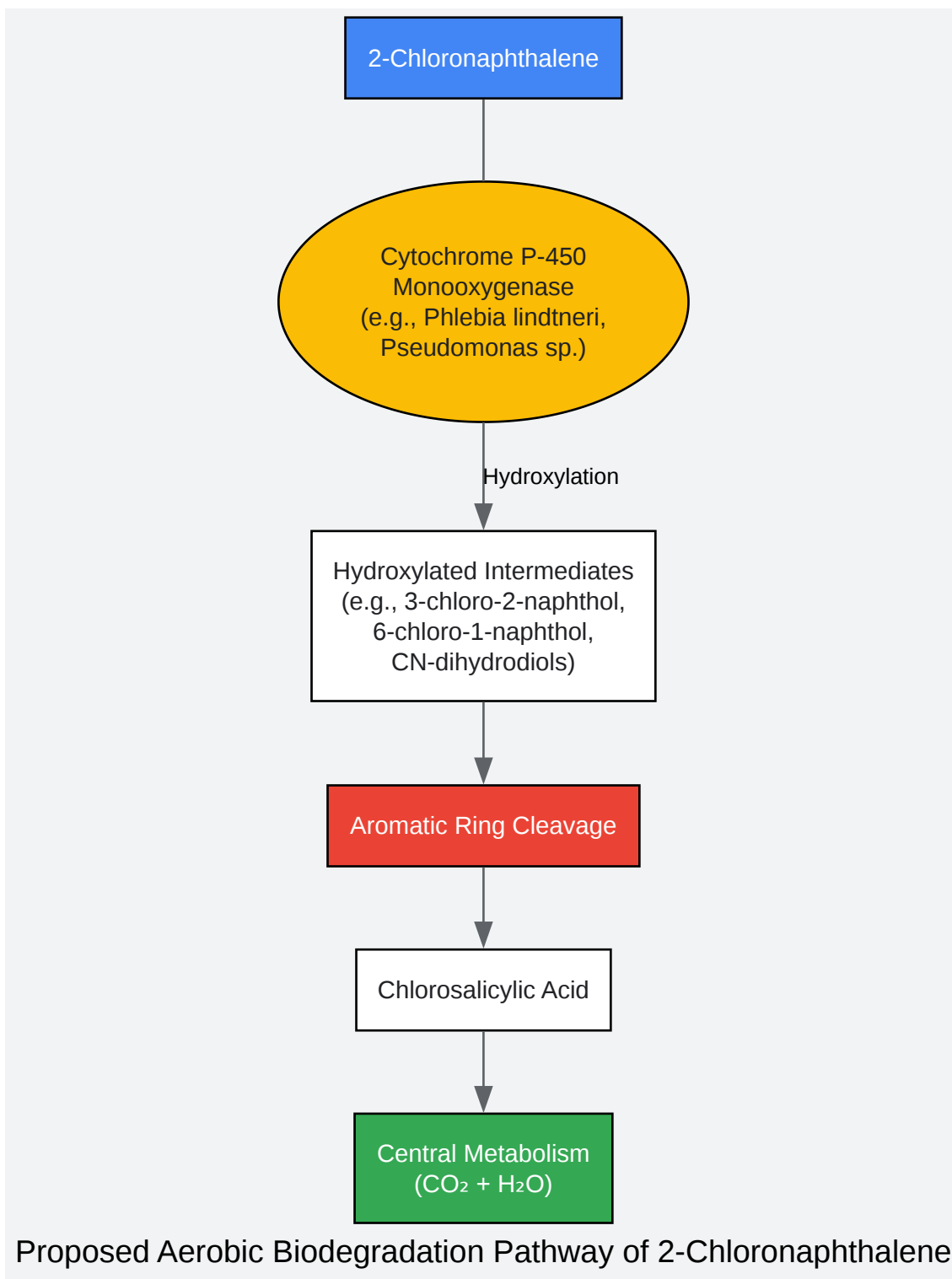
2-chloronaphthalene is subject to both abiotic and biotic degradation processes, which transform the parent compound into various metabolites.

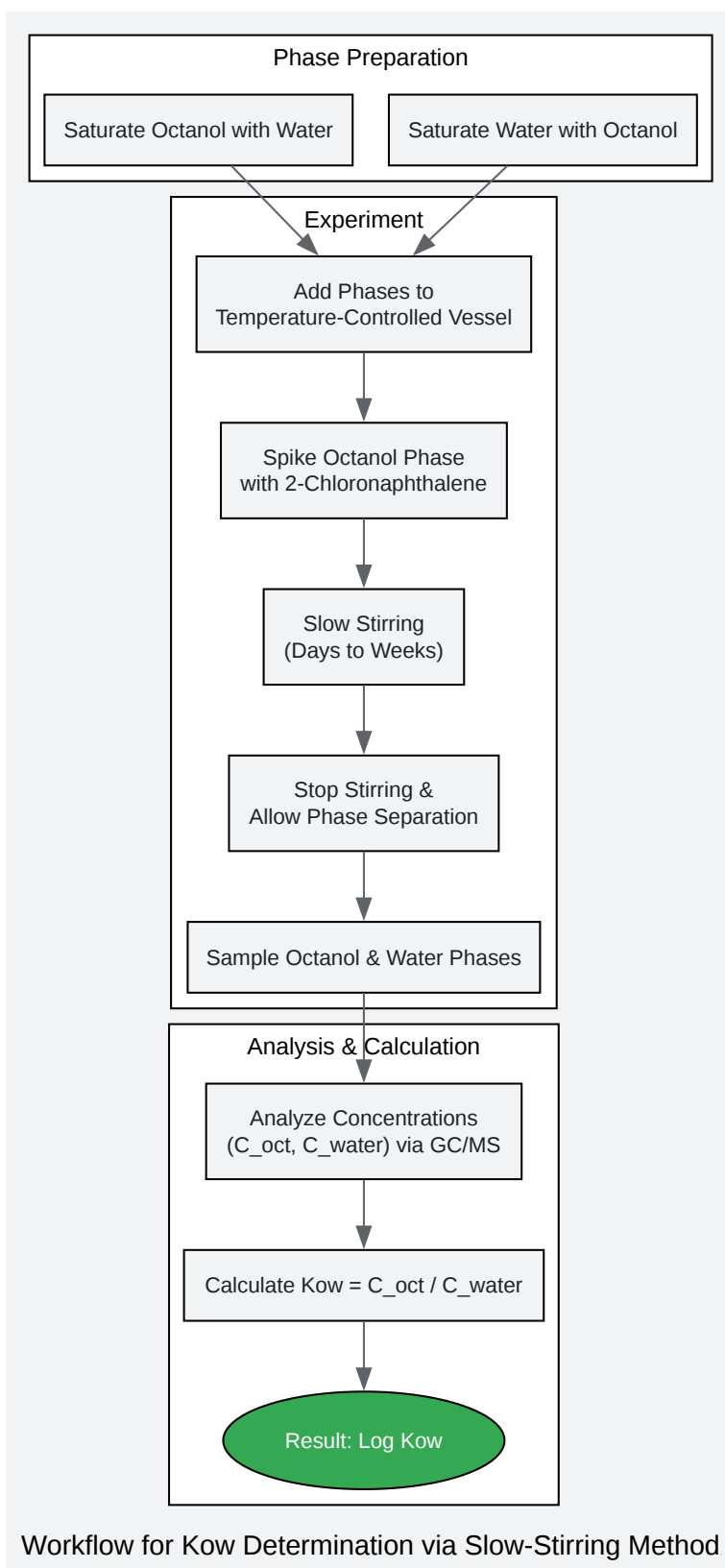
2.2.1 Abiotic Degradation

- **Atmospheric Photodegradation:** In the atmosphere, vapor-phase **2-chloronaphthalene** is degraded by reacting with photochemically-produced hydroxyl ($\bullet\text{OH}$) radicals[3]. The estimated half-life for this reaction is approximately 2.1 days[3].
- **Aqueous Photolysis:** **2-chloronaphthalene** absorbs UV light at wavelengths greater than 290 nm, which is the environmentally relevant range of sunlight[3][4]. This indicates a potential for direct photolysis in sunlit surface waters[3][4]. Studies have confirmed its photoconversion in water, a process that can be promoted by the presence of nitrate, nitrite, and low concentrations of fulvic acid, likely due to the generation of hydroxyl radicals[6].
- **Hydrolysis:** The hydrolysis of **2-chloronaphthalene** is not considered an environmentally significant degradation pathway. The estimated half-life for its neutral hydrolysis at 25 °C is 8.3 years[2][4][7].

2.2.2 Biotic Degradation

- **Aerobic Biodegradation:** Under aerobic conditions, monochloronaphthalenes are generally considered to be degradable by soil and water microorganisms[3]. Biodegradation half-lives of 59 and 79 days have been reported for **2-chloronaphthalene** in soil columns[3]. The white-rot fungus *Phlebia lindtneri* metabolizes **2-chloronaphthalene** into several oxidized products, including 3-chloro-2-naphthol and 6-chloro-1-naphthol, through a pathway likely initiated by a cytochrome P-450 monooxygenase[8]. Similarly, bacteria such as *Pseudomonas* sp. can degrade **2-chloronaphthalene** through hydroxylation reactions, followed by ring cleavage to produce metabolites like chlorosalicylic acid[9].





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References

- 1. 2-Chloronaphthalene - Wikipedia [en.wikipedia.org]
- 2. 2-Chloronaphthalene CAS#: 91-58-7 [m.chemicalbook.com]
- 3. 2-Chloronaphthalene | C₁₀H₇Cl | CID 7056 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. echemi.com [echemi.com]
- 5. ICSC 1708 - 2-Chloronaphthalene [chemicalsafety.ilo.org]
- 6. Photoconversion of 2-Chloronaphthalene in Water - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. guidechem.com [guidechem.com]
- 8. Biodegradation of chloronaphthalenes and polycyclic aromatic hydrocarbons by the white-rot fungus *Phlebia lindtneri* - ProQuest [proquest.com]
- 9. researchgate.net [researchgate.net]
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